

preparing SM-433 stock solutions for experiments

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Compound of Interest

Compound Name:	SM-433
CAS No.:	1071992-81-8
Cat. No.:	B8210083

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Application Notes and Protocols for SM-433 For Researchers, Scientists, and Drug Development Professionals

Introduction

SM-433 is a potent, cell-permeable, small-molecule mimetic of the Second Mitochondria-derived Activator of Caspases (Smac). It functions as an antagonist of Inhibitor of Apoptosis Proteins (IAPs), a family of anti-apoptotic proteins often overexpressed in cancer cells, contributing to therapeutic resistance.[1][2][3][4] By mimicking the N-terminal tetrapeptide of endogenous Smac, **SM-433** binds to the BIR (Baculoviral IAP Repeat) domains of IAPs, particularly XIAP, cIAP1, and cIAP2.[5] This interaction promotes the degradation of cIAP1 and cIAP2 and neutralizes the inhibitory effect of XIAP on caspases, thereby facilitating the induction of apoptosis in cancer cells. These characteristics make **SM-433** a valuable tool for cancer research and a potential candidate for therapeutic development.

This document provides detailed protocols for the preparation of **SM-433** stock solutions for various experimental applications.

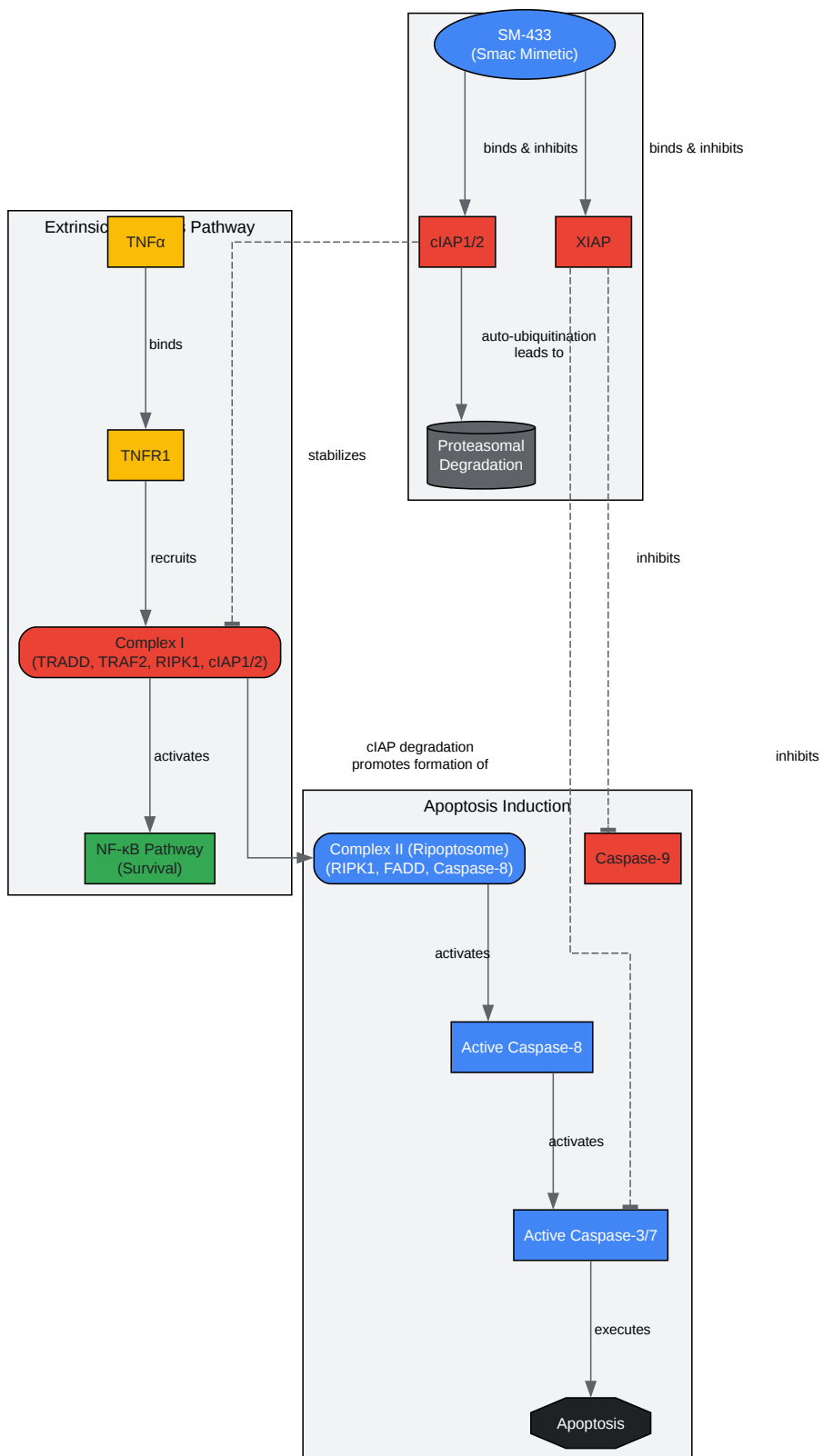
Data Presentation: SM-433 Properties

The following table summarizes the key quantitative data for **SM-433**.

Property	Value	Reference
Molecular Formula	C ₃₂ H ₄₃ N ₅ O ₄	
Molecular Weight	561.71 g/mol	
CAS Number	1071992-81-8	
Appearance	White to off-white solid	
Purity	≥95%	
Solubility in DMSO	160 mg/mL (284.84 mM) (ultrasonic treatment may be required)	
IC ₅₀ (XIAP BIR3)	<1 μM	
IC ₅₀ (Cell-based)	<10 μM (MDA-MB-231 and SK-OV-3 cells)	

Signaling Pathway of SM-433

SM-433 acts by antagonizing IAP proteins to promote apoptosis. The diagram below illustrates its mechanism of action.



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Caption: Mechanism of action of **SM-433** as a Smac mimetic.

Experimental Protocols

1. Preparation of a High-Concentration DMSO Stock Solution (e.g., 100 mM)

This protocol is suitable for preparing a concentrated stock solution for long-term storage and subsequent dilution for in vitro experiments.

Materials:

- **SM-433** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Vortex mixer
- Ultrasonic water bath
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- **Pre-weighing Preparation:** Allow the vial of **SM-433** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **SM-433** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 56.17 mg of **SM-433** (Molecular Weight = 561.71 g/mol).
- **Solubilization:** Add the weighed **SM-433** to a sterile tube. Add the calculated volume of DMSO to achieve the final concentration of 100 mM.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes. If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile cryovials.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month). Ensure vials are tightly sealed.

2. Preparation of Working Solutions for In Vitro Cell Culture Experiments

This protocol describes the dilution of the high-concentration DMSO stock for treating cells in culture.

Materials:

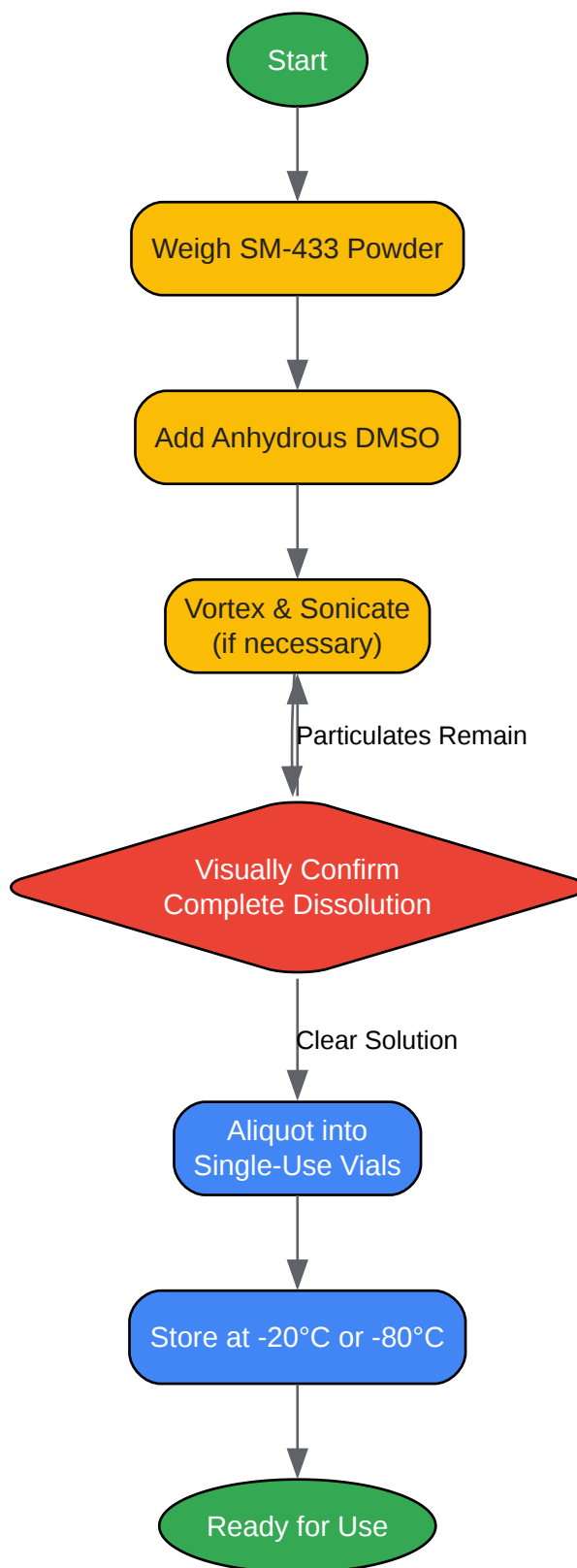
- 100 mM **SM-433** DMSO stock solution
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

Procedure:

- Thawing: Thaw a single aliquot of the 100 mM **SM-433** DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control wells receive the same final concentration of DMSO as the experimental wells.
- Application to Cells: Add the diluted **SM-433** working solutions to your cell cultures and incubate for the desired experimental duration.

Experimental Workflow: Stock Solution Preparation

The following diagram outlines the general workflow for preparing and storing **SM-433** stock solutions.



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Caption: Workflow for preparing **SM-433** stock solutions.

Safety Precautions:

- **SM-433** is intended for research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

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References

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